

# Material safety data sheet (MSDS) for 1-Bromo-2-chloroethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Bromo-2-chloroethane

Cat. No.: B052838

[Get Quote](#)

## An In-Depth Technical Guide to 1-Bromo-2-chloroethane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, safety information, and experimental protocols associated with **1-Bromo-2-chloroethane** (CAS No. 107-04-0). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling, use, and management of this compound.

## Chemical Identification and Properties

**1-Bromo-2-chloroethane** is a dihalogenated ethane with the molecular formula  $C_2H_4BrCl$ .<sup>[1]</sup> It is a colorless liquid with a characteristic sweet, chloroform-like odor.<sup>[1][2]</sup> This compound is primarily used as a solvent and an intermediate in organic synthesis.<sup>[2]</sup>

## Physical and Chemical Properties

The key physical and chemical properties of **1-Bromo-2-chloroethane** are summarized in the table below.

| Property          | Value                                                                      | Source                                  |
|-------------------|----------------------------------------------------------------------------|-----------------------------------------|
| Molecular Formula | C <sub>2</sub> H <sub>4</sub> BrCl                                         | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 143.41 g/mol                                                               | <a href="#">[1]</a>                     |
| Appearance        | Clear, colorless liquid                                                    | <a href="#">[1]</a> <a href="#">[2]</a> |
| Odor              | Sweet, chloroform-like                                                     | <a href="#">[1]</a> <a href="#">[2]</a> |
| Boiling Point     | 106-108 °C                                                                 | <a href="#">[3]</a>                     |
| Melting Point     | -16.6 °C                                                                   |                                         |
| Density           | 1.723 g/mL at 25 °C                                                        |                                         |
| Solubility        | Slightly soluble in water;<br>soluble in ethanol, ether, and<br>chloroform | <a href="#">[1]</a>                     |
| Vapor Pressure    | 32.6 mmHg at 25°C                                                          |                                         |
| Refractive Index  | 1.4884 at 20°C                                                             | <a href="#">[2]</a>                     |

## Hazard Identification and Toxicological Information

**1-Bromo-2-chloroethane** is classified as a hazardous substance. It is toxic if swallowed, harmful in contact with skin or if inhaled, and causes skin and eye irritation.[\[1\]](#) Prolonged or repeated exposure may have adverse health effects, and it is suspected of causing genetic defects and cancer.[\[1\]](#)

## GHS Hazard Classification

| Hazard Class                                     | Category | Hazard Statement                           |
|--------------------------------------------------|----------|--------------------------------------------|
| Acute Toxicity, Oral                             | 3        | H301: Toxic if swallowed                   |
| Acute Toxicity, Dermal                           | 4        | H312: Harmful in contact with skin         |
| Acute Toxicity, Inhalation                       | 4        | H332: Harmful if inhaled                   |
| Skin Corrosion/Irritation                        | 2        | H315: Causes skin irritation               |
| Serious Eye Damage/Eye Irritation                | 2        | H319: Causes serious eye irritation        |
| Germ Cell Mutagenicity                           | 2        | H341: Suspected of causing genetic defects |
| Carcinogenicity                                  | 1B       | H350: May cause cancer                     |
| Specific Target Organ Toxicity - Single Exposure | 3        | H335: May cause respiratory irritation     |

## Summary of Toxicological Data

| Test         | Species  | Route                         | Result                  |
|--------------|----------|-------------------------------|-------------------------|
| LD50         | Rat      | Oral                          | 64 mg/kg                |
| Genotoxicity | in vitro | Bacterial and mammalian cells | Mutagenic               |
| DNA Damage   | Mouse    | Intraperitoneal               | Observed in liver cells |

Note: The genotoxicity of **1-Bromo-2-chloroethane** is enhanced by metabolic activation, suggesting that its metabolites are DNA-reactive.[4]

## Experimental Protocols

### Synthesis of 1-Bromo-2-chloroethane

A common laboratory-scale synthesis of **1-Bromo-2-chloroethane** involves the reaction of 2-chloroethanol with phosphorus tribromide.[3]

## Materials:

- 2-Chloroethanol
- Phosphorus tribromide ( $\text{PBr}_3$ )
- 5% Sodium hydroxide ( $\text{NaOH}$ ) solution
- Anhydrous sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Reaction flask
- Stirring apparatus
- Cooling bath
- Reflux condenser
- Separatory funnel
- Distillation apparatus

## Procedure:

- In a reaction flask cooled with a water bath, add 2-chloroethanol.
- While stirring, gradually add phosphorus tribromide, maintaining the reaction temperature between 20-30°C.[3]
- After the addition is complete, continue stirring at room temperature for 30 minutes.[3]
- Heat the mixture to reflux for 1 hour.[3]
- Cool the reaction mixture.
- Wash the crude product with a 5% sodium hydroxide solution, followed by water until the aqueous layer is neutral.[3]
- Separate the organic layer and dry it over anhydrous sodium carbonate.[3]

- Purify the crude product by fractional distillation, collecting the fraction at 106-108°C.[3]

## Purification of 1-Bromo-2-chloroethane

For high-purity applications, commercial **1-Bromo-2-chloroethane** can be further purified.

Procedure:

- Wash the commercial product with concentrated sulfuric acid.
- Follow with a wash of distilled water.
- Neutralize with a dilute solution of sodium carbonate.
- Dry the product with calcium chloride.
- Fractionally distill the dried product.

## Handling, Storage, and Disposal

### Safe Handling

Due to its hazardous nature, **1-Bromo-2-chloroethane** should be handled with strict safety precautions.

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid contact with skin and eyes.
- Do not inhale vapors.
- Keep away from heat, sparks, and open flames.

### Storage

Store **1-Bromo-2-chloroethane** in a tightly closed container in a cool, dry, and well-ventilated area. Keep it away from incompatible materials such as strong bases, strong oxidizing agents,

and magnesium.<sup>[1]</sup>

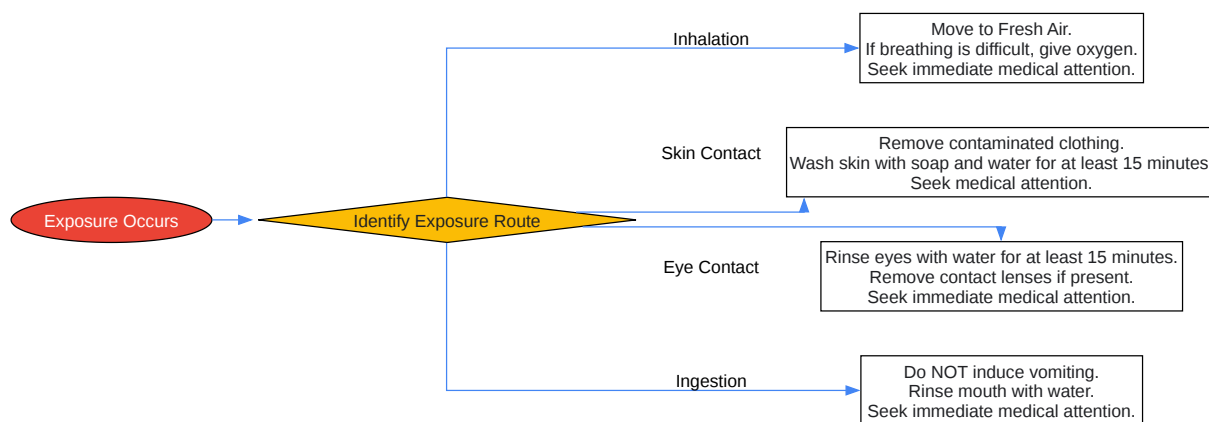
## Disposal

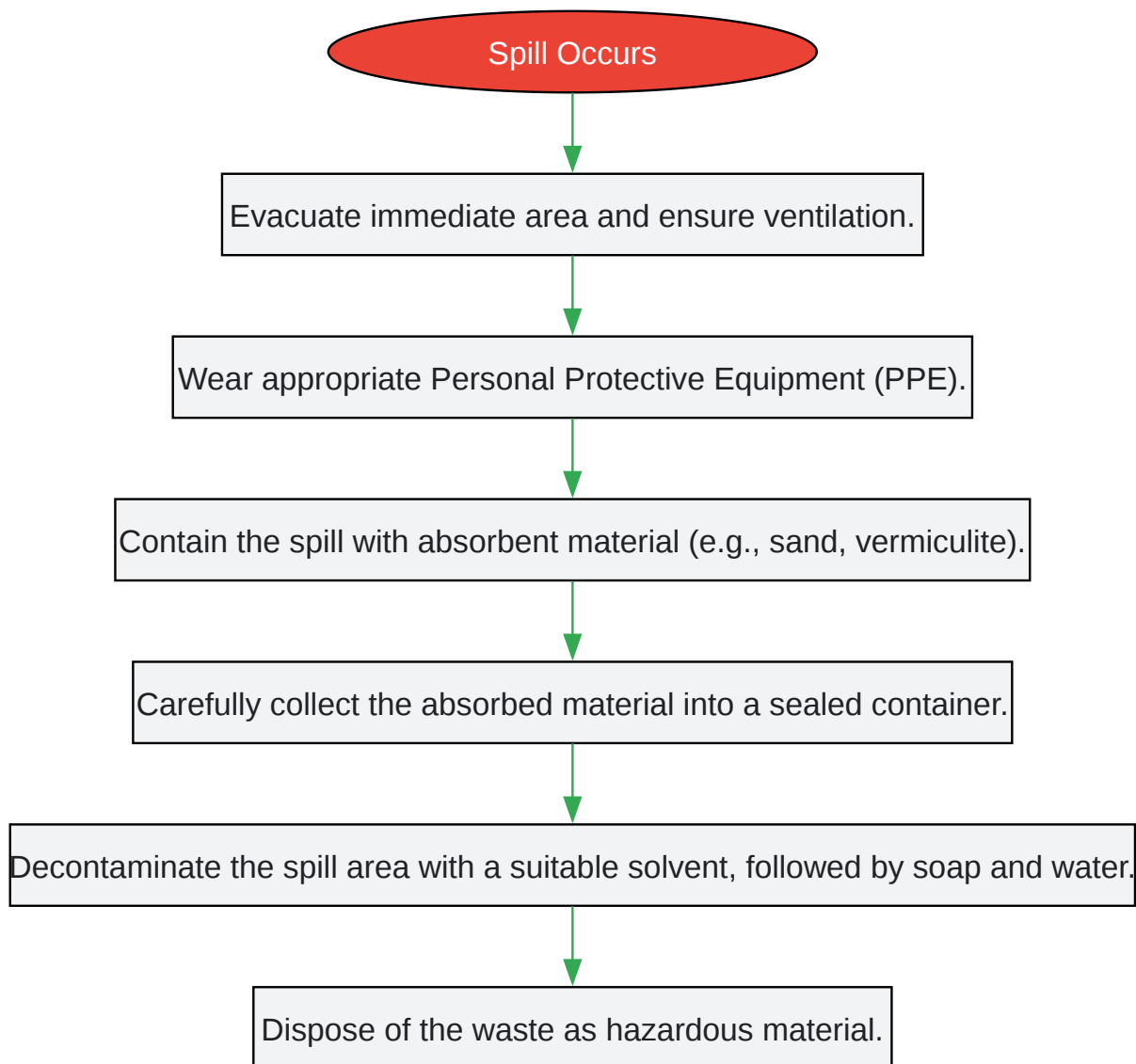
Dispose of **1-Bromo-2-chloroethane** as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

## Emergency Procedures

### First Aid Measures

The following diagram outlines the initial steps for responding to an exposure to **1-Bromo-2-chloroethane**.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References



- 1. [pharm.sinocurechem.com](http://pharm.sinocurechem.com) [[pharm.sinocurechem.com](http://pharm.sinocurechem.com)]
- 2. 1-Bromo-2-chloroethane | 107-04-0 [[chemicalbook.com](http://chemicalbook.com)]
- 3. Page loading... [[wap.guidechem.com](http://wap.guidechem.com)]
- 4. REVIEW OF POTENTIALLY RELEVANT DATA (NONCANCER AND CANCER) - Provisional Peer-Reviewed Toxicity Values for 1-Bromo-2-Chloroethane (CASRN 107-04-0) - NCBI Bookshelf [[ncbi.nlm.nih.gov](http://ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Material safety data sheet (MSDS) for 1-Bromo-2-chloroethane]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b052838#material-safety-data-sheet-msds-for-1-bromo-2-chloroethane>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)